

Personal protective equipment for handling MK-421 (D5 maleate)

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Compound of Interest

Compound Name: MK-421 (D5 maleate)

Cat. No.: B10787622

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Essential Safety and Handling Guide for MK-421 (D5 Maleate)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **MK-421 (D5 maleate)**, also known as Enalapril-d5 maleate. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risk.

Immediate Safety Precautions

MK-421 (D5 maleate) is the deuterated form of Enalapril maleate, an angiotensin-converting enzyme (ACE) inhibitor. While some safety data sheets (SDS) for the deuterated form indicate it is not classified as hazardous, others classify it as a reproductive toxin and a serious eye irritant.[1][2] Given this conflicting information, it is imperative to handle **MK-421 (D5 maleate)** with the same precautions as its non-deuterated counterpart, Enalapril maleate, which is considered hazardous.[3]

Key Hazards:

- Reproductive Toxicity: May damage fertility or the unborn child.[4][5][6][7]
- Eye Irritation: Causes serious eye irritation.[7][8]

- Skin Irritation: Causes skin irritation.[3][8]
- Harmful if Swallowed: Acute oral toxicity.[3]
- Respiratory Irritation: May cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **MK-421 (D5 maleate)** to prevent exposure.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses or Goggles	Must have side shields.[4][8]
Hand Protection	Chemical-resistant Gloves	Nitrile or PVC gloves are recommended. Consider double gloving.[4]
Body Protection	Laboratory Coat	Standard lab coat to prevent skin contact.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.[8][9]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety.

Workflow for Handling MK-421 (D5 Maleate)

Caption: A step-by-step workflow for the safe handling of **MK-421 (D5 maleate)**.

Disposal Plan

Proper disposal of **MK-421 (D5 maleate)** and any contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

General Guidelines:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4]
- Do not allow the product to enter drains or waterways.[7]

Step-by-Step Disposal Procedure:

- Segregation:
 - Collect all waste materials, including unused product, contaminated PPE, and cleaning materials, in a designated and clearly labeled hazardous waste container.
- Containerization:
 - Use a sealable, leak-proof container for all waste. For solid waste, a sealed plastic bag may be used before placing it in the final disposal container.[3]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name "**MK-421 (D5 maleate)**" or "Enalapril-d5 maleate."
- Storage:
 - Store the sealed waste container in a designated, secure area away from incompatible materials pending disposal.
- Disposal Method:
 - Unused Product: If you cannot use a drug take-back program, the recommended disposal method is to mix the compound with an unappealing substance like cat litter or coffee grounds, place it in a sealed plastic bag, and dispose of it in the trash. Do not crush pills or capsules.[10][11]

- Contaminated Materials: For lab waste, consult your institution's environmental health and safety (EHS) office for specific procedures, which may include incineration or other approved chemical waste disposal methods.

Occupational Exposure Limits

While specific occupational exposure limits (OELs) for **MK-421 (D5 maleate)** have not been established, the limits for Enalapril maleate provide a conservative guideline.

Organization	Exposure Limit
Internal (Organon)	TWA: 50 µg/m ³ (OEB 3)[5]
Merck & Co.	CEL TWA: 0.1 mg/m ³ [3]

TWA: Time-Weighted Average; OEB: Occupational Exposure Band; CEL: Corporate Exposure Limit

It is crucial to maintain airborne concentrations as low as practically possible.

By adhering to these safety protocols, researchers can minimize the risks associated with handling **MK-421 (D5 maleate)** and ensure a safe and compliant laboratory environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet before commencing any work.

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